

# Malathion beta-Monoacid-d5 certificate of analysis

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## Compound of Interest

Compound Name: Malathion beta-Monoacid-d5

Cat. No.: B15294239

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## Technical Guide: Malathion beta-Monoacid-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Malathion beta-Monoacid-d5**, a deuterated internal standard critical for the accurate quantification of its unlabeled counterpart in various biological and environmental matrices. This document outlines its chemical and physical properties, details common analytical methodologies, and presents a logical workflow for its certification.

## Core Data Presentation

Quantitative data for a representative batch of **Malathion beta-Monoacid-d5** is summarized in the tables below. These values are typical for a certified reference material and may vary slightly between batches and suppliers.

### Table 1: General Information

Property	Value
Chemical Name	3-(dimethoxyphosphinothioylsulfanyl)-4-oxo-4-(1,1,2,2,2-pentadeuterioethoxy)butanoic acid[1]
Synonyms	Malathion $\beta$ -Monoacid-d5, 2-[(Dimethoxyphosphinothioyl)thio]butanedioic Acid 1-Ethyl-d5 Ester[2]
CAS Number	1346599-04-9[1][2]
Unlabeled CAS Number	1642-51-9[1]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> D <sub>5</sub> O <sub>6</sub> PS <sub>2</sub> [2]
Molecular Weight	307.34 g/mol [2]
Appearance	Pale Yellow Oil
Storage Conditions	2-8°C Refrigerator[2]

## Table 2: Analytical Specifications

Test	Specification	Method
Purity (by HPLC)	≥98%	HPLC-UV
Isotopic Enrichment (d <sub>5</sub> )	≥99 atom % D	Mass Spectrometry
Identity (by <sup>1</sup> H NMR)	Conforms to structure	NMR Spectroscopy
Identity (by MS)	Conforms to structure	Mass Spectrometry
Residual Solvents	≤0.5%	GC-HS
Water Content	≤0.5%	Karl Fischer Titration

## Experimental Protocols

Detailed methodologies for the key analytical techniques used in the certification of **Malathion beta-Monoacid-d5** are provided below.

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the chemical purity of **Malathion beta-Monoacid-d5** by separating it from any non-deuterated and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).[3]
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (e.g., 47:53 v/v) with a suitable buffer like ammonium formate at a specific pH (e.g., pH 3.0).[3][4]
- Flow Rate: Typically 1.0 mL/min.[4]
- Detection: UV detection at a wavelength of 220 nm or 250 nm.[3][4]
- Sample Preparation: A known concentration of the test material is dissolved in the mobile phase or a suitable organic solvent.
- Analysis: The sample is injected into the HPLC system, and the peak area of **Malathion beta-Monoacid-d5** is compared to the total area of all peaks to calculate the purity.

## Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is employed to confirm the molecular weight of the compound and to determine the degree of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Triple Quadrupole) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Ionization Mode: Negative ion mode is often used for acidic compounds, monitoring for the  $[M-H]^-$  ion.
- Mass Analysis: The mass spectrum will show a peak corresponding to the molecular weight of **Malathion beta-Monoacid-d5**. The isotopic distribution is analyzed to calculate the

percentage of the d5 species compared to d0 to d4 species.

- **Sample Preparation:** The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused directly into the mass spectrometer or injected via an LC system.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

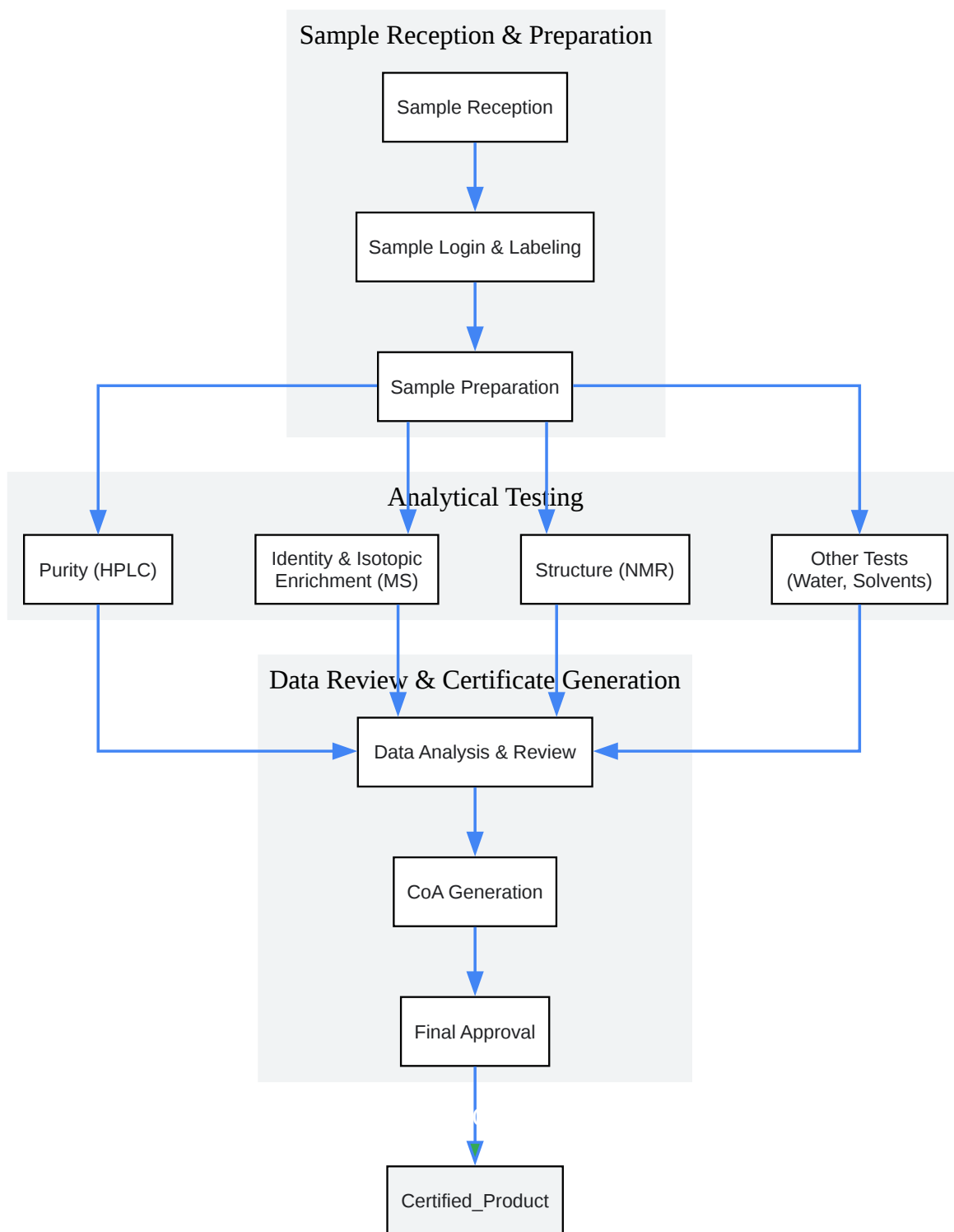
NMR spectroscopy is a powerful tool for confirming the chemical structure of the molecule.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent such as Chloroform-d ( $\text{CDCl}_3$ ) or Dimethyl sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ).
- **$^1\text{H}$  NMR:** The proton NMR spectrum is used to verify the positions of the non-deuterated protons in the molecule. The absence of signals from the ethyl group protons confirms successful deuteration.
- **$^{31}\text{P}$  NMR:** Phosphorus NMR can be used to confirm the presence and chemical environment of the phosphorus atom, with an expected chemical shift around 95-96 ppm.[5]
- **Sample Preparation:** A small amount of the sample is dissolved in the deuterated solvent.
- **Analysis:** The resulting spectrum is analyzed for chemical shifts, coupling constants, and integration to confirm the structure of Malathion beta-Monoacid.

## Mandatory Visualizations

### Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical standard like **Malathion beta-Monoacid-d5**.

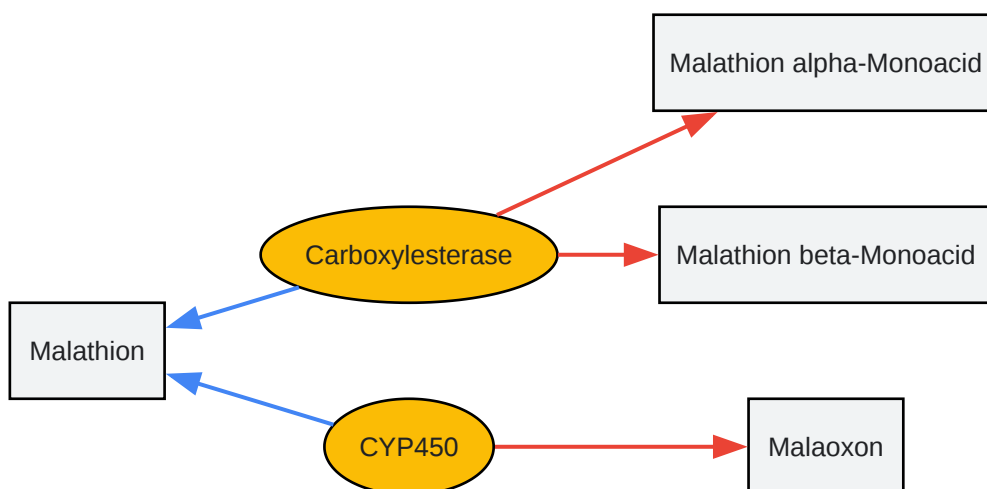


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Caption: Workflow for Certificate of Analysis Generation.

## Signaling Pathway of Malathion Metabolism

This diagram illustrates a simplified metabolic pathway of Malathion, leading to the formation of Malathion beta-Monoacid.



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Caption: Simplified Metabolic Pathway of Malathion.

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## References

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